

An In-Depth Technical Guide to Tuliposide A: Structure, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: *Tuliposide A*

Cat. No.: *B034720*

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This technical guide provides a comprehensive overview of **Tuliposide A**, a naturally occurring glucoside found in tulips and other plants. This document details its chemical structure, physicochemical and biological properties, and provides in-depth experimental protocols for its isolation, characterization, and analysis of its biological activity.

Chemical Structure and Identification

Tuliposide A is a glucose ester of 4-hydroxy-2-methylenebutanoic acid. It is a key precursor to the potent antifungal and antibacterial agent, Tulipalin A.^[1] The enzymatic conversion of **Tuliposide A** to Tulipalin A is a crucial aspect of the plant's defense mechanism.^[1]

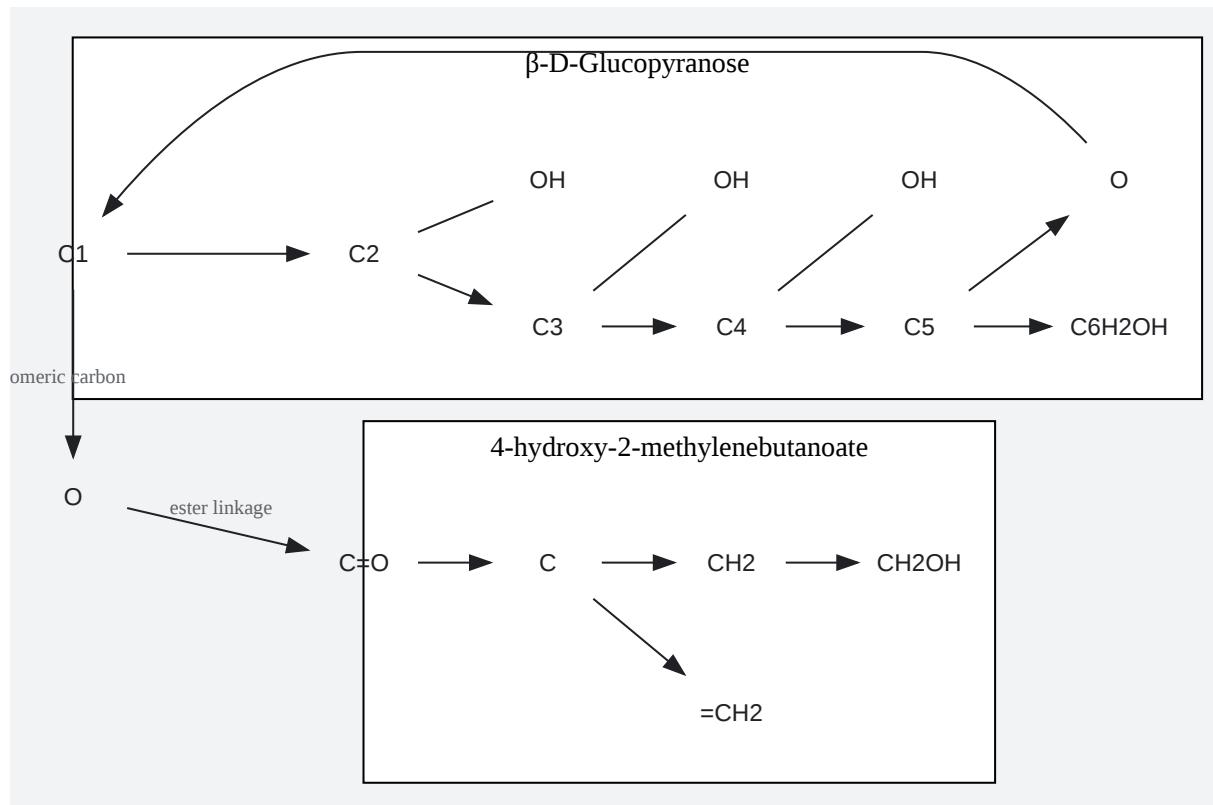
IUPAC Name: [(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl] 4-hydroxy-2-methylidenebutanoate^[2]

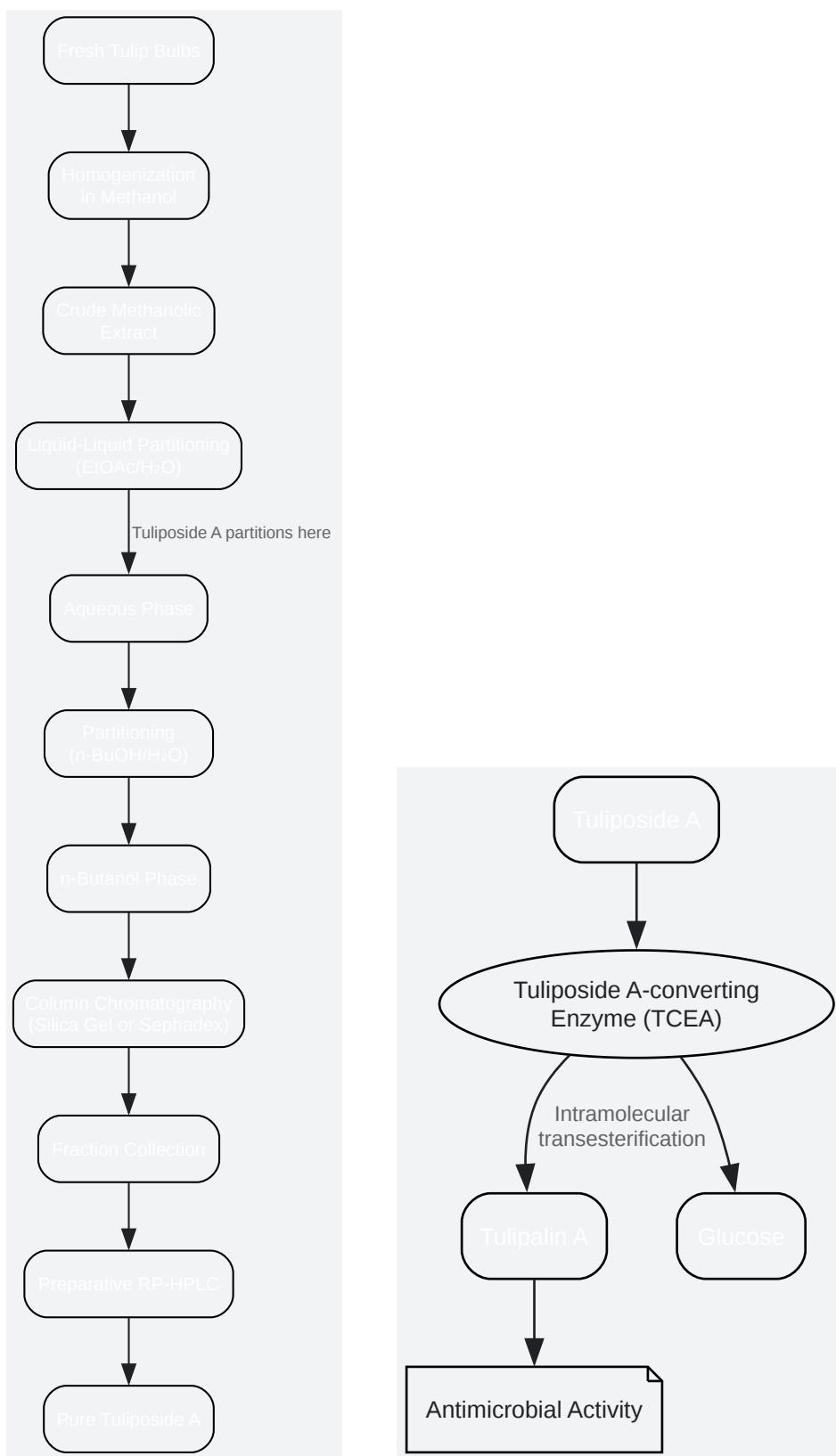
Synonyms: 1-**Tuliposide A**, β -D-Glucopyranose, 1-(4-hydroxy-2-methylenebutanoate)^[2]

CAS Number: 19870-30-5^[2]

Molecular Formula: $C_{11}H_{18}O_8$ ^[2]

Below is a two-dimensional representation of the chemical structure of **Tuliposide A**.



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References

- 1. A novel lactone-forming carboxylesterase: molecular identification of a tuliposide A-converting enzyme in tulip - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. beta-D-Glucopyranose, 1-(4-hydroxy-2-methylenebutanoate) | C11H18O8 | CID 108011 - PubChem [pubchem.ncbi.nlm.nih.gov]
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